

Navigating the Nuances of 2-MeS-ATP: A Technical Support Guide

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Compound of Interest

Compound Name: 2-MeS-ATP

Cat. No.: B15571884

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For researchers, scientists, and drug development professionals, the purinergic agonist 2-Methylthioadenosine 5'-triphosphate (**2-MeS-ATP**) is a powerful tool for investigating P2Y receptor signaling. However, its unique properties can present challenges in experimental design and execution. This technical support center provides troubleshooting guides and frequently asked questions to ensure the successful preparation and application of **2-MeS-ATP** in your research.

Frequently Asked Questions (FAQs)

Q1: What is the best solvent for dissolving **2-MeS-ATP**?

A1: The tetrasodium salt of **2-MeS-ATP** is readily soluble in water.^{[1][2][3]} It is recommended to use high-purity, sterile water to prepare stock solutions. While some sources suggest solubility in PBS (pH 7.2) is around 10 mg/mL, preparing the initial concentrated stock in water is generally the most reliable method.^[3]

Q2: What is the recommended concentration for a stock solution?

A2: A stock solution of 10 mM **2-MeS-ATP** in water is a common and practical concentration.^[2] Some suppliers even provide the compound pre-dissolved at this concentration.^[2] For specific

applications, higher concentrations of up to 100 mM in water have been reported.[1]

Q3: How should I store **2-MeS-ATP**, both as a solid and in solution?

A3: As a solid, **2-MeS-ATP** should be stored desiccated at -20°C.[1][2] Aqueous stock solutions should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C. Under these conditions, neutral aqueous solutions of ATP are generally stable for at least a year.

Q4: Is **2-MeS-ATP** stable in physiological buffers and cell culture media?

A4: Like ATP, **2-MeS-ATP** is susceptible to hydrolysis, especially at acidic or basic pH. It is most stable in aqueous solutions with a pH between 6.8 and 7.4. When diluted in physiological buffers or cell culture media for experiments, it is best to prepare the working solutions fresh for each experiment to minimize degradation.

Q5: What are the primary cellular targets of **2-MeS-ATP**?

A5: **2-MeS-ATP** is a potent agonist for several P2Y purinergic receptors, particularly the P2Y1, P2Y12, and P2Y13 subtypes. It is often used to study platelet aggregation, immune responses, and neurotransmission.

Data Presentation: Solubility of 2-MeS-ATP

Solvent	Form	Temperature	Concentration	Reference
Water	Tetrasodium Salt	Room Temperature	Up to 100 mM	[1]
Water	Tetrasodium Salt	Not Specified	Soluble (Supplied at 10 mM)	[2]
PBS (pH 7.2)	Tetrasodium Salt	Not Specified	~10 mg/mL	[3]
Ethanol	Disodium Salt (ATP)	25°C	<1 mg/mL	
DMSO	Disodium Salt (ATP)	25°C	<1 mg/mL	

Note: Data for ethanol and DMSO are for the related compound Adenosine-5'-triphosphate (ATP) disodium salt and are provided as an estimate of the expected poor solubility of **2-MeS-ATP** in these solvents.

Experimental Protocols

Preparation of a 10 mM 2-MeS-ATP Stock Solution

Materials:

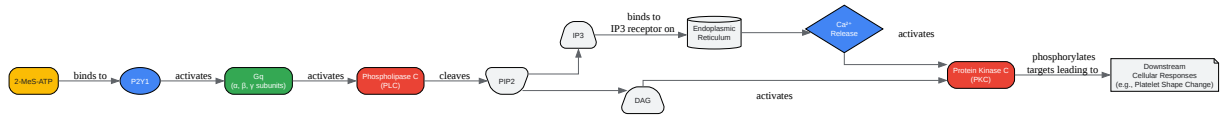
- **2-MeS-ATP** tetrasodium salt powder
- Sterile, nuclease-free water
- 1 M NaOH solution, sterile
- pH indicator strips or a calibrated pH meter
- 0.22 μm sterile syringe filter
- Sterile, low-retention microcentrifuge tubes

Methodology:

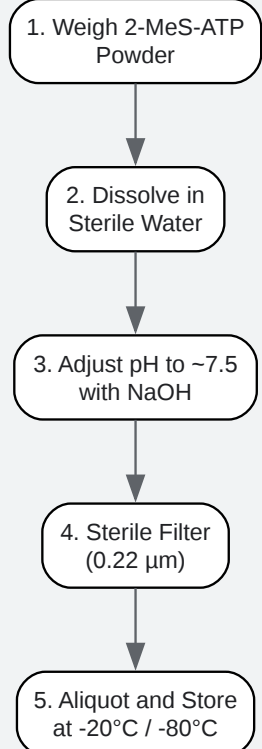
- **Weighing:** In a sterile environment, accurately weigh the desired amount of **2-MeS-ATP** powder.
- **Dissolution:** Dissolve the powder in a minimal volume of sterile water. For example, to prepare a 10 mM solution, dissolve 6.41 mg of **2-MeS-ATP** (MW: 641.2 g/mol) in a final volume of 1 mL of water.
- **pH Adjustment:** The initial solution will be mildly acidic. Carefully titrate the solution with 1 M NaOH to a final pH of approximately 7.5. Monitor the pH closely using pH strips or a pH meter. Avoid making the solution basic, as this can accelerate hydrolysis.
- **Sterile Filtration:** To ensure sterility, filter the solution through a 0.22 μm syringe filter into a sterile container.
- **Concentration Verification (Optional but Recommended):**

- Prepare a high dilution of the stock solution in a suitable buffer (e.g., 1:1000).
- Measure the absorbance at 275 nm using a UV-Vis spectrophotometer.
- Calculate the precise concentration using the molar extinction coefficient of **2-MeS-ATP** (ϵ_{275}). Note: The exact extinction coefficient may vary slightly between suppliers; refer to the product datasheet for the specific value.
- Aliquoting and Storage: Dispense the stock solution into single-use aliquots in sterile, low-retention microcentrifuge tubes. Store the aliquots at -20°C or -80°C .

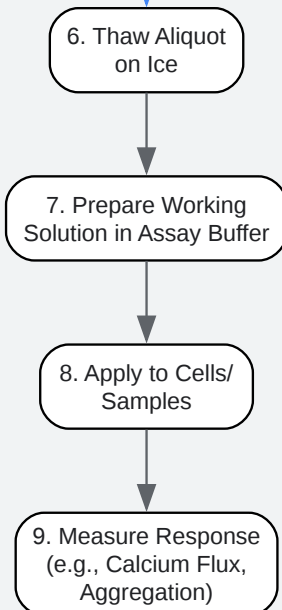
Mandatory Visualizations



Stock Solution Preparation



Experimental Use



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References

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